

Application Notes and Protocols for (1-(2-Bromophenyl)cyclobutyl)methanamine

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Compound of Interest

| | |
|----------------|--|
| Compound Name: | (1-(2-Bromophenyl)cyclobutyl)methanamine |
| CAS No.: | 1228994-79-3 |
| Cat. No.: | B582486 |

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Abstract

This document provides a comprehensive guide to the safe handling, storage, and emergency management of **(1-(2-Bromophenyl)cyclobutyl)methanamine** (CAS No. 1228994-79-3).^[1] As a specialized chemical intermediate, its unique structure—incorporating a bromophenyl group, a strained cyclobutane ring, and a primary amine—necessitates specific safety and handling protocols.^[2] These guidelines are developed for researchers, chemists, and drug development professionals to mitigate risks and ensure laboratory safety. The protocols herein are synthesized from established best practices for handling substituted amines, brominated aromatic compounds, and research chemicals of unknown toxicological profiles, providing a robust framework for operational safety.

Compound Profile and Hazard Identification

Chemical Identity and Properties

(1-(2-Bromophenyl)cyclobutyl)methanamine is a key building block in medicinal chemistry and organic synthesis.[2] Its utility stems from the reactive handles provided by the 2-bromophenyl group, which is amenable to cross-coupling reactions, and the primary amine, which can be readily functionalized.[2]

| Property | Value | Source |
|-------------------|---|------------------------------------|
| CAS Number | 1228994-79-3 | Synblock[1] |
| Molecular Formula | C ₁₁ H ₁₄ BrN | Synblock[1] |
| Molecular Weight | 240.14 g/mol | Synblock[1] |
| Appearance | Likely a solid or liquid (data not specified) | Inferred from similar compounds[3] |
| Purity | Typically >95-98% for research use | Synblock[1] |
| Solubility | Soluble in water (as hydrochloride salt) | Inferred from similar compounds[3] |

Inferred Hazard Assessment

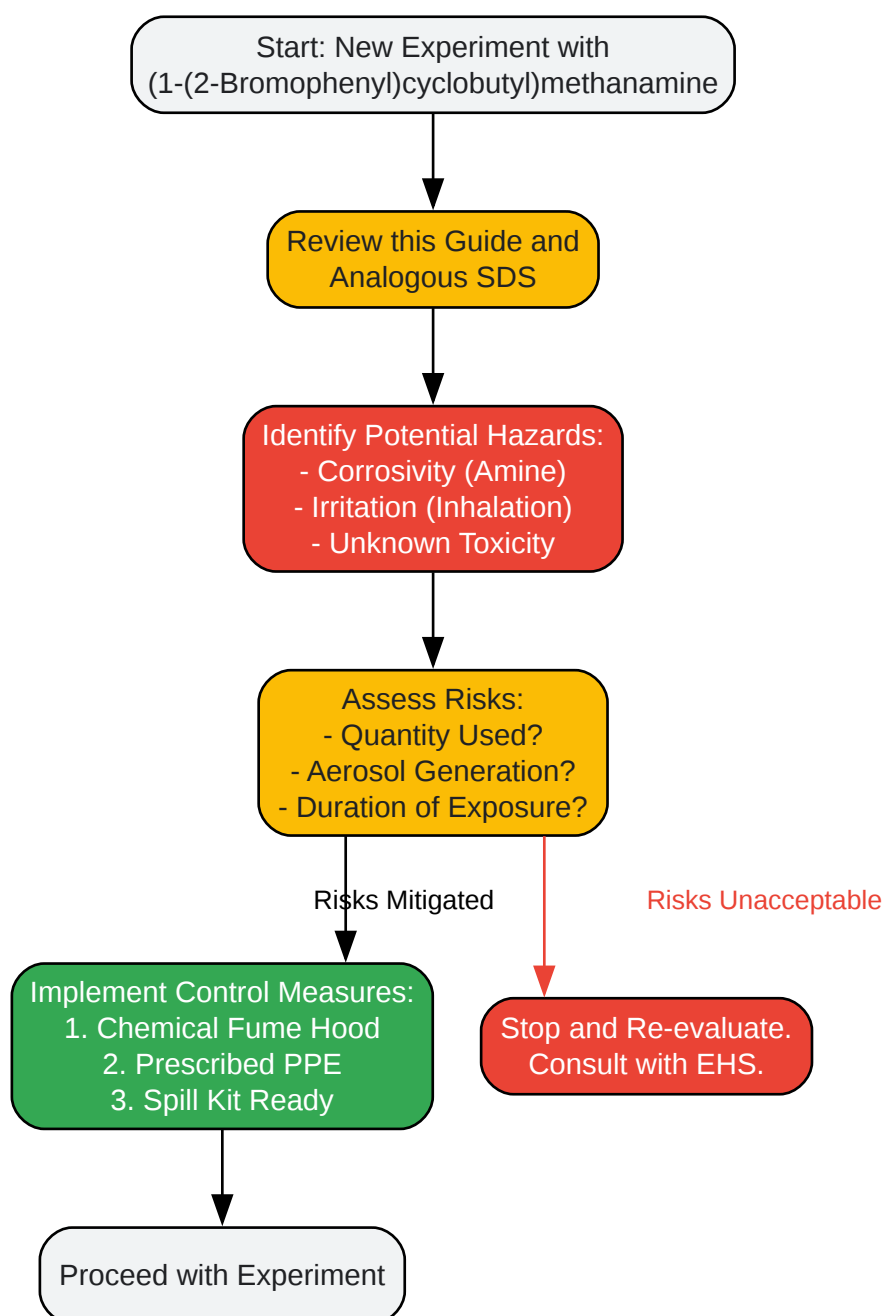
Due to the absence of a specific Safety Data Sheet (SDS) for this exact compound, a risk assessment must be conducted based on its structural components and data from analogous chemicals. This is a critical step in ensuring laboratory safety.[4][5]

- **Primary Amine Group:** Primary amines can be corrosive and cause severe skin burns and eye damage.[6][7] They can also be respiratory irritants.[7][8] Inhalation of vapors or mists should be strictly avoided.[9][10]
- **Bromophenyl Group:** While the toxicological properties have not been fully investigated for this specific molecule, related brominated aromatic compounds warrant careful handling to avoid skin contact and ingestion.[11]
- **Cyclobutane Moiety:** The strained cyclobutane ring is generally stable but can participate in specific chemical reactions.[12][13] Its presence does not typically confer acute toxicity but contributes to the molecule's overall reactivity profile.

Based on these structural features, **(1-(2-Bromophenyl)cyclobutyl)methanamine** should be treated as a hazardous substance with potential for skin/eye corrosivity, respiratory irritation, and unknown long-term toxicity.

Risk Assessment Workflow

The following workflow should be followed before handling the compound.



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Caption: Risk assessment workflow before handling the compound.

Engineering Controls and Personal Protective Equipment (PPE)

To minimize exposure, a combination of engineering controls and appropriate PPE is mandatory.[\[14\]](#)

Engineering Controls

- Chemical Fume Hood: All handling of **(1-(2-Bromophenyl)cyclobutyl)methanamine**, including weighing, transfers, and reactions, must be performed inside a certified chemical fume hood to prevent inhalation of vapors or mists.[\[10\]](#)[\[14\]](#)
- Ventilation: The laboratory must be well-ventilated to ensure any fugitive emissions are diluted.[\[15\]](#)
- Safety Stations: An operational safety shower and eyewash station must be readily accessible within a 10-second travel distance.[\[10\]](#)[\[16\]](#)

Personal Protective Equipment (PPE)

The selection of PPE is critical for preventing chemical exposure.[\[7\]](#)[\[17\]](#)

| PPE Item | Specification | Rationale |
|-----------------|--|--|
| Hand Protection | Chemical-resistant gloves (e.g., Nitrile or Neoprene). Double-gloving is recommended. | Prevents skin contact. The amine group may cause severe irritation or burns.[18] |
| Eye Protection | Safety goggles with side shields or a full-face shield. | Protects eyes from splashes, which could cause serious damage.[6][7] |
| Body Protection | Flame-resistant laboratory coat. | Protects skin and personal clothing from spills.[7] |
| Respiratory | Not typically required if used in a fume hood. If hood is unavailable, a NIOSH-approved respirator with organic vapor cartridges is necessary. | Prevents inhalation of potentially harmful vapors.[7][15][19] |

Detailed Protocols for Handling and Storage

Handling Protocol

Adherence to this protocol is essential for safe manipulation of the compound.

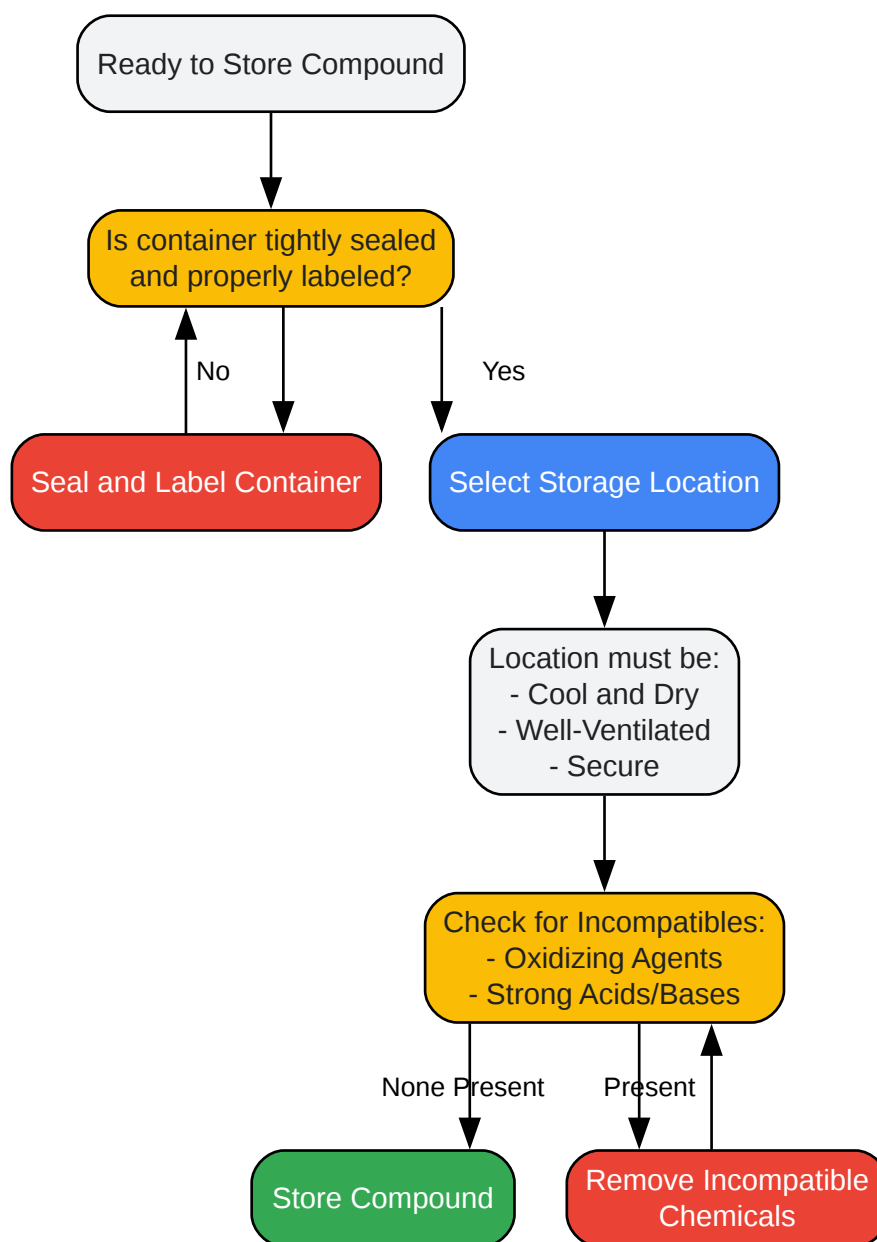
- Preparation: Before starting, ensure the fume hood is operational and the work area is clean and free of clutter. Have a designated waste container for contaminated materials.
- PPE Donning: Put on all required PPE as specified in Section 2.2. Inspect gloves for any signs of damage before use.[14]
- Chemical Transfer:
 - If the compound is a solid, use a spatula or powder funnel to transfer. Avoid creating dust.
 - If it is a liquid, use a calibrated pipette or a syringe for accurate and contained transfer.

- Perform all transfers over a spill tray to contain any potential drips or spills.
- Post-Handling:
 - Tightly seal the container immediately after use.[6][9]
 - Decontaminate any surfaces that may have come into contact with the chemical.
 - Remove gloves using the proper technique to avoid contaminating your skin and dispose of them in the designated hazardous waste container.[10]
 - Wash hands thoroughly with soap and water after the procedure is complete.[11][20]

Storage Protocol

Proper storage is crucial for maintaining the chemical's integrity and preventing hazardous situations.

- Container: Store in the original, tightly sealed container.[3]
- Atmosphere: For long-term stability, especially due to the amine functionality, storing under an inert atmosphere (e.g., Argon or Nitrogen) is recommended to prevent degradation from air and moisture.[6]
- Temperature: Store in a cool, dry, and well-ventilated place.[3][9] Refrigeration may be appropriate, but if the compound is flammable, it must be in an explosion-proof refrigerator. [6][9]
- Incompatibilities: Segregate from incompatible materials.
 - Strong Oxidizing Agents: Can cause vigorous or explosive reactions.
 - Strong Bases: While an amine itself is basic, strong bases should still be stored separately.[9]
 - Acids and Acid Chlorides: Reacts exothermically.



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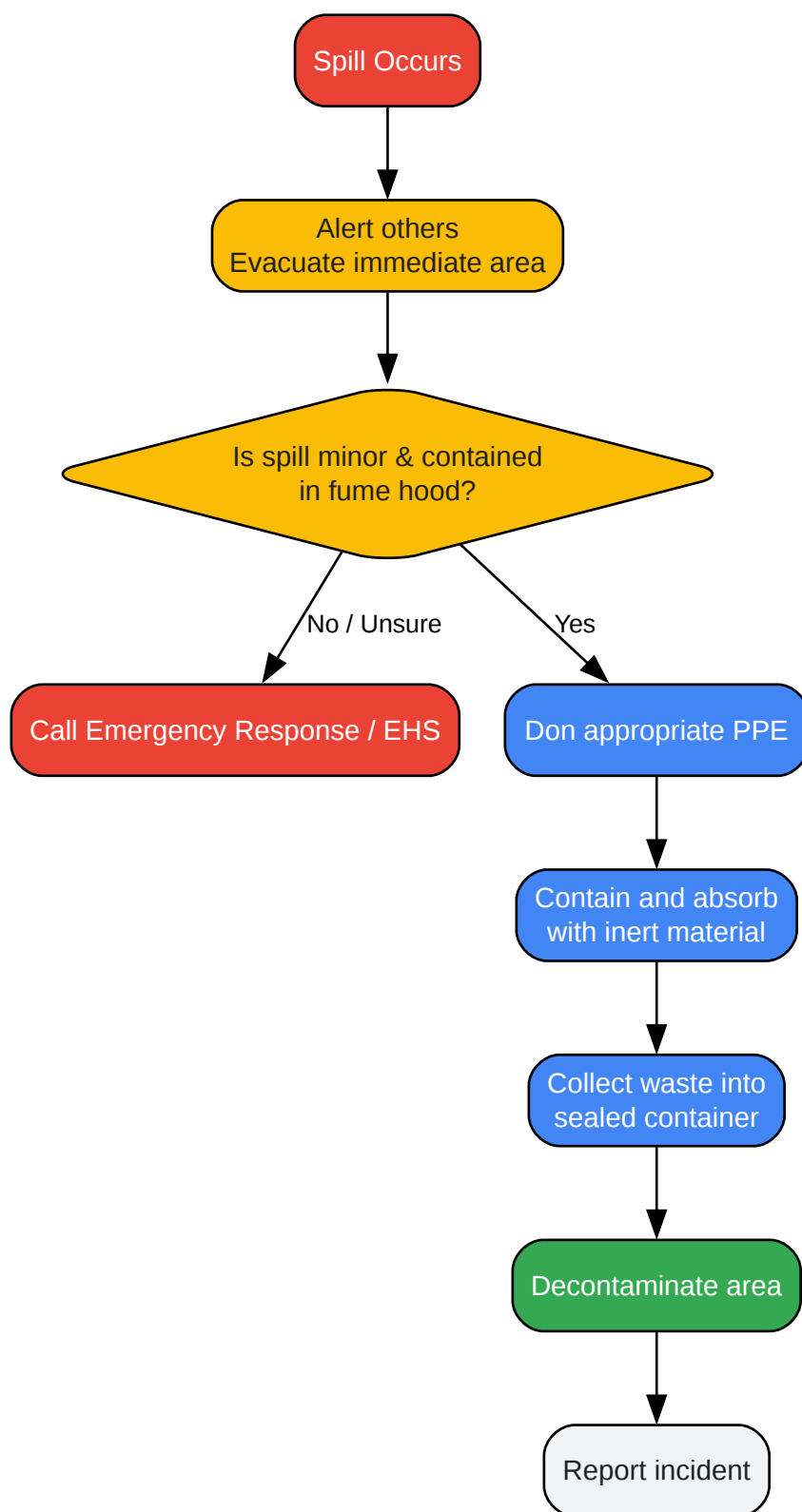
Caption: Decision logic for the proper storage of the compound.

Emergency Procedures

In the event of an emergency, a swift and correct response is critical.[21]

Spill Response

- Evacuate & Alert: Immediately alert personnel in the vicinity and evacuate the immediate area if necessary.[22]
- Assess: From a safe distance, assess the size and nature of the spill. If the spill is large, flammable, or you are unsure how to handle it, call your institution's emergency response team.
- Control: For a minor spill inside a fume hood:
 - Ensure you are wearing the appropriate PPE.
 - Contain the spill using an absorbent material like vermiculite or a chemical spill kit.[23]
 - Neutralize if appropriate (use a weak acid like citric acid for amines, but only if you are trained to do so).
 - Collect the absorbed material using non-sparking tools and place it in a sealed, labeled hazardous waste container.[9]
- Decontaminate: Clean the spill area thoroughly.
- Report: Report the incident to your laboratory supervisor or Environmental Health and Safety (EHS) department.



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Caption: Flowchart for responding to a chemical spill emergency.

Personnel Exposure

- Skin Contact: Immediately remove contaminated clothing and flush the affected skin with copious amounts of water for at least 15 minutes.[16][22][24] Seek immediate medical attention.[9]
- Eye Contact: Immediately flush eyes with gently flowing water for at least 15 minutes, holding the eyelids open.[16][24] Remove contact lenses if present and easy to do.[9] Seek immediate medical attention.
- Inhalation: Move the person to fresh air.[9] If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water.[9] Seek immediate medical attention.

Waste Disposal

All waste containing **(1-(2-Bromophenyl)cyclobutyl)methanamine**, including contaminated absorbents, gloves, and empty containers, must be disposed of as hazardous waste.[9] Follow all local, state, and federal regulations for chemical waste disposal. Do not dispose of down the drain.[11]

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